

5-Fluorouridine 5'-triphosphate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Fluorouridine 5'-triphosphate-
19F

Cat. No.: B12368628

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CAS Number: 3828-96-4

This technical guide provides an in-depth overview of 5-Fluorouridine 5'-triphosphate (5-FUTP), a critical metabolite of the widely used chemotherapeutic agent 5-Fluorouracil (5-FU). This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, suppliers, mechanism of action, and relevant experimental protocols.

Core Concepts and Properties

5-Fluorouridine 5'-triphosphate is a fluorinated analog of the naturally occurring uridine triphosphate (UTP). Its significance in cellular processes stems from its role as an active metabolite of 5-FU.[1][2][3] Following the administration of 5-FU, it undergoes a series of intracellular conversions to form 5-FUTP, along with other active metabolites like 5-fluoro-2'-deoxyuridine monophosphate (FdUMP) and 5-fluoro-2'-deoxyuridine triphosphate (FdUTP).[3] While FdUMP primarily inhibits thymidylate synthase, leading to DNA synthesis disruption, and

FdUTP can be misincorporated into DNA, a substantial body of evidence points to the incorporation of 5-FUTP into RNA as a primary driver of 5-FU's cytotoxic effects.^{[4][5]}

The incorporation of 5-FUTP into various RNA species, including ribosomal RNA (rRNA), messenger RNA (mRNA), and transfer RNA (tRNA), disrupts their normal processing, maturation, and function.^{[2][5]} This leads to impaired ribosome biogenesis, aberrant protein synthesis, and ultimately, cell death.^{[4][6]}

Chemical and Physical Properties:

Property	Value
CAS Number	3828-96-4
Molecular Formula	C ₉ H ₁₄ FN ₂ O ₁₅ P ₃ ^[7]
Molecular Weight	502.13 g/mol
Synonyms	FUTP, 5-Fluoro-UTP, 5-Fluorouridine triphosphate ^[7]

Supplier Information

A variety of chemical and biotechnology companies supply 5-Fluorouridine 5'-triphosphate for research purposes. The compound is typically available as a solution, often as a salt (e.g., sodium or ammonium salt). When sourcing this compound, it is crucial to consider purity, concentration, and formulation to ensure experimental reproducibility.

Table of Potential Suppliers:

Supplier	Product Name
MedchemExpress	5-Fluorouridine 5'-triphosphate-19F
Silantes	Fluorouridine 5'-triphosphate
Sierra Bioresearch	5-Fluorouridine-5'-triphosphate (FUTP)
Benchchem	5-Fluorouridine 5'-triphosphate
EvitaChem	5-Fluorouridine 5'-triphosphate-13C,19F,d1
LookChem	5-fluorouridine 5'-triphosphate
Cambridge Isotope Laboratories	5-Fluorouridine 5'-triphosphate, ammonium salt
Biosynth	5-Fluorouridine-5'-triphosphate sodium salt

Note: This is not an exhaustive list, and availability may vary. Researchers should contact suppliers directly for current product specifications and pricing.

Mechanism of Action and Signaling Pathways

The primary mechanism of action of 5-FUTP is its incorporation into RNA, leading to what is often termed "RNA damage." This triggers a cascade of cellular events culminating in apoptosis.

Metabolic Activation of 5-FU to 5-FUTP

The conversion of 5-FU to 5-FUTP is a multi-step enzymatic process within the cell.

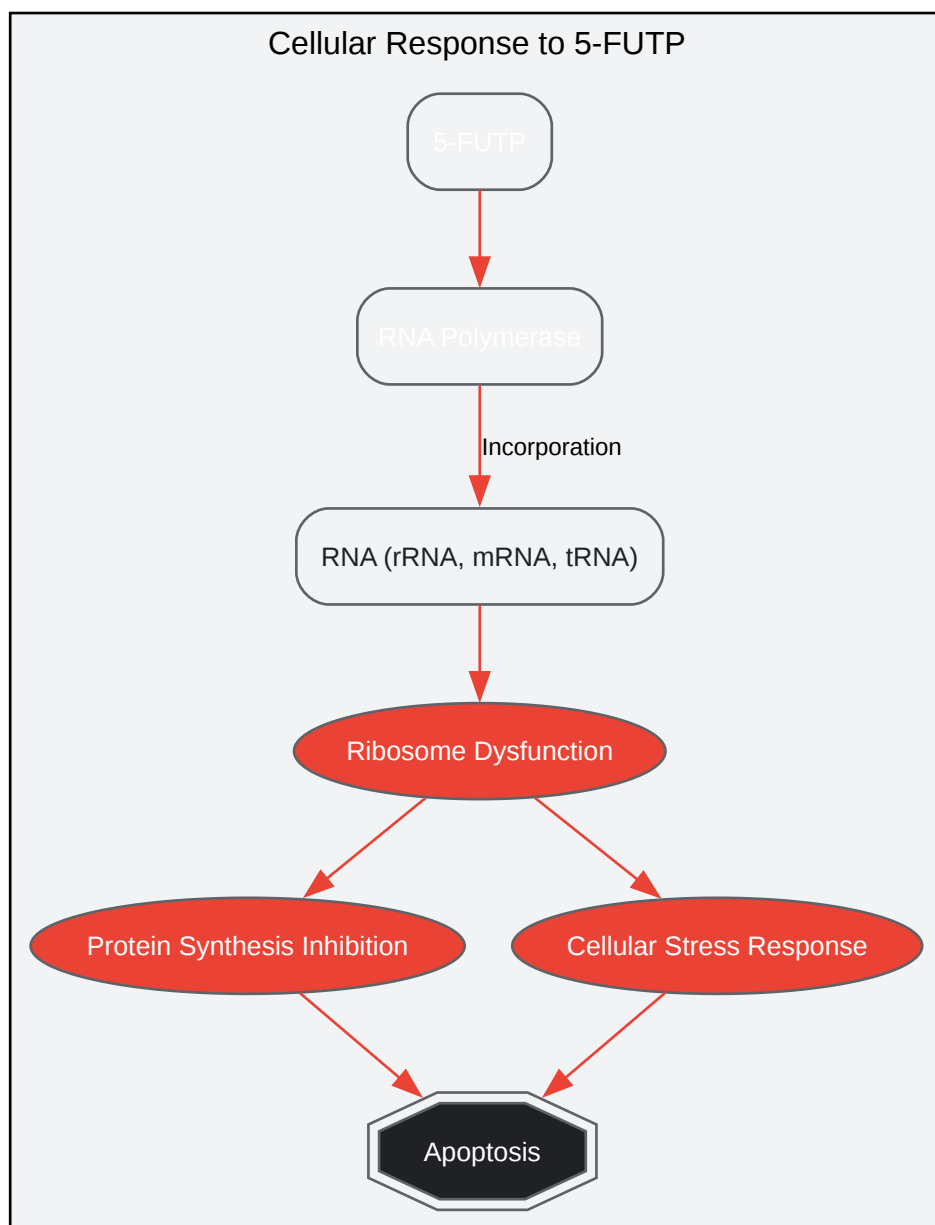


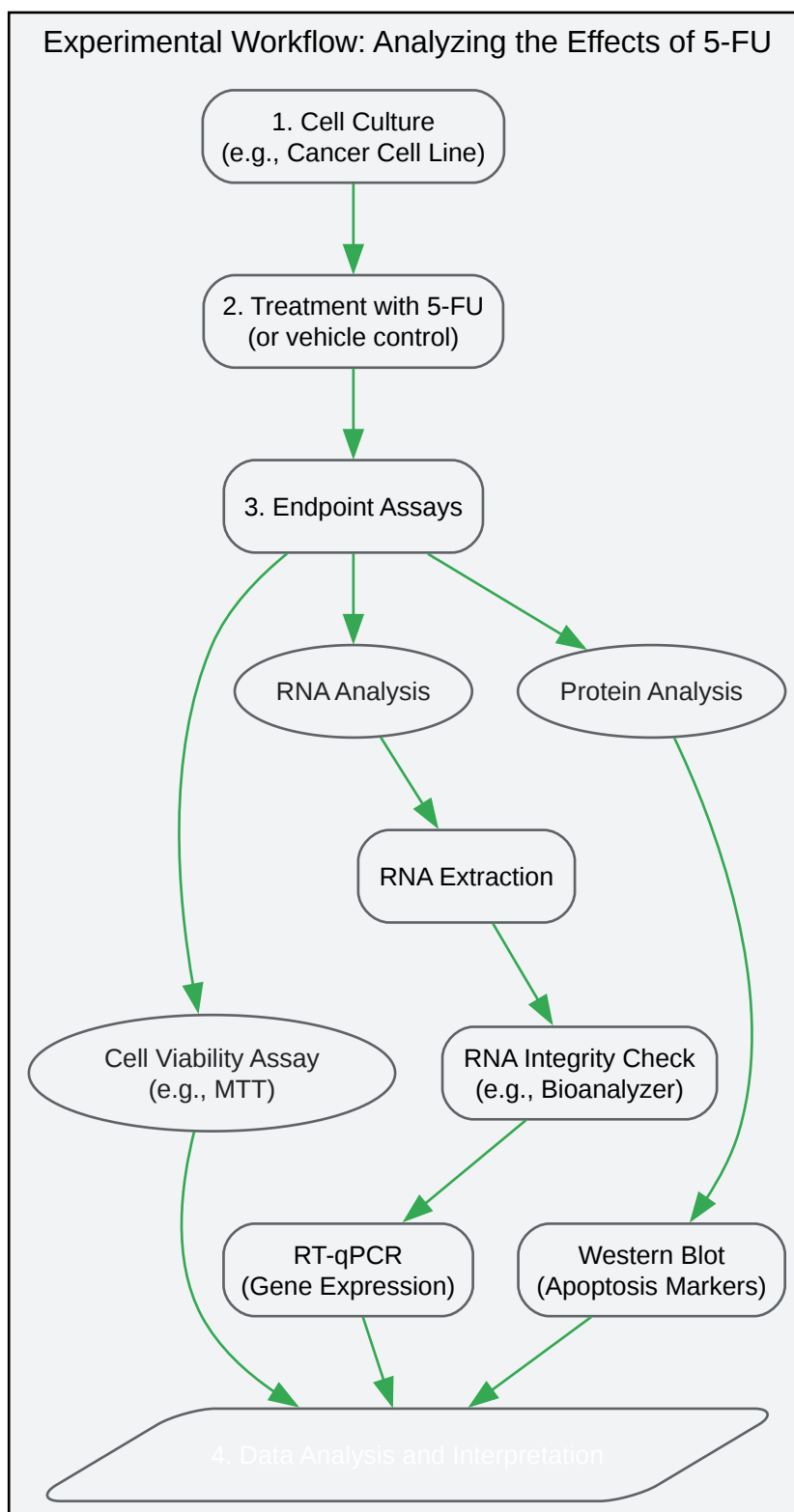
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Caption: Metabolic activation pathway of 5-Fluorouracil (5-FU) to 5-Fluorouridine 5'-triphosphate (5-FUTP).

Downstream Effects of 5-FUTP Incorporation into RNA

Once incorporated into RNA, 5-FUTP disrupts critical cellular processes. The incorporation into rRNA is particularly detrimental, leading to impaired ribosome assembly and function. This can trigger a "ribotoxic stress response," activating signaling pathways that lead to apoptosis. While the direct downstream signaling from 5-FUTP-induced RNA damage is an area of active research, it is known to contribute to the overall cytotoxicity of 5-FU, which can involve pathways like JAK/STAT, Wnt, Notch, and NF- κ B in the context of drug resistance.[8]





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